

AC710 Mesylate: A Potent Dual Inhibitor of FLT3 and CSF1R Kinase Activity

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Compound of Interest

Compound Name: AC710 Mesylate

Cat. No.: B1505934

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Introduction

AC710 mesylate is a potent and selective small molecule inhibitor targeting the Platelet-Derived Growth Factor Receptor (PDGFR) family of kinases, with particularly high affinity for FMS-like tyrosine kinase 3 (FLT3) and Colony-Stimulating Factor 1 Receptor (CSF1R).[1] Activating mutations in FLT3 are a common driver in acute myeloid leukemia (AML), making it a key therapeutic target.[1] Simultaneously, CSF1R plays a crucial role in the proliferation and differentiation of monocytes and macrophages, which are implicated in various cancers and inflammatory diseases.[1] The dual inhibitory activity of **AC710 mesylate** against both FLT3 and CSF1R suggests its potential as a therapeutic agent in these contexts. This technical guide provides a comprehensive overview of the biochemical and cellular activity of **AC710 mesylate**, detailed experimental protocols for its evaluation, and a visual representation of the relevant signaling pathways.

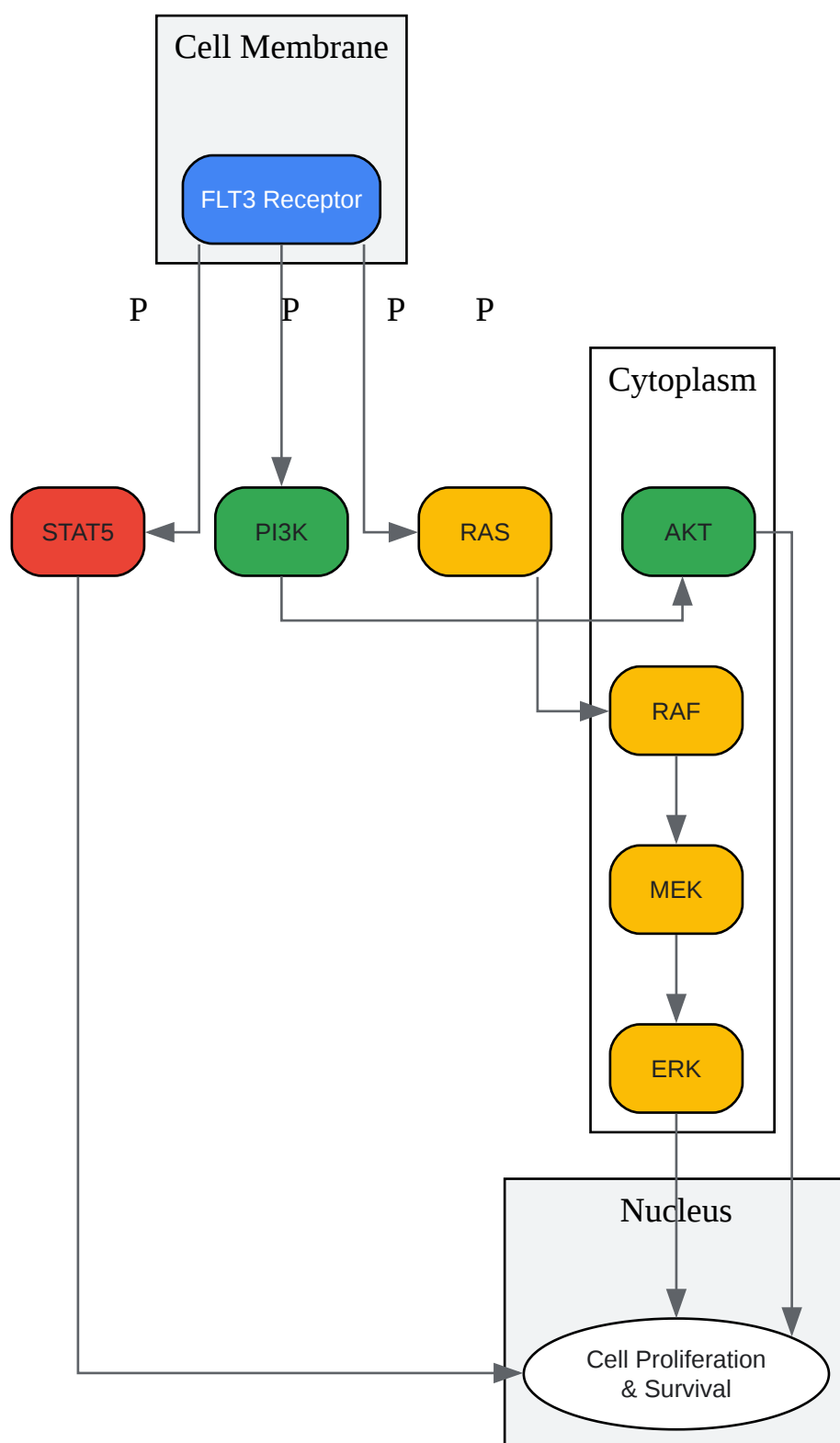
Quantitative Data on Kinase Inhibition

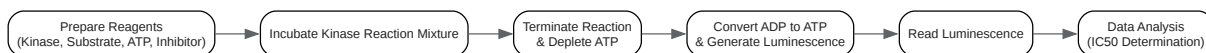
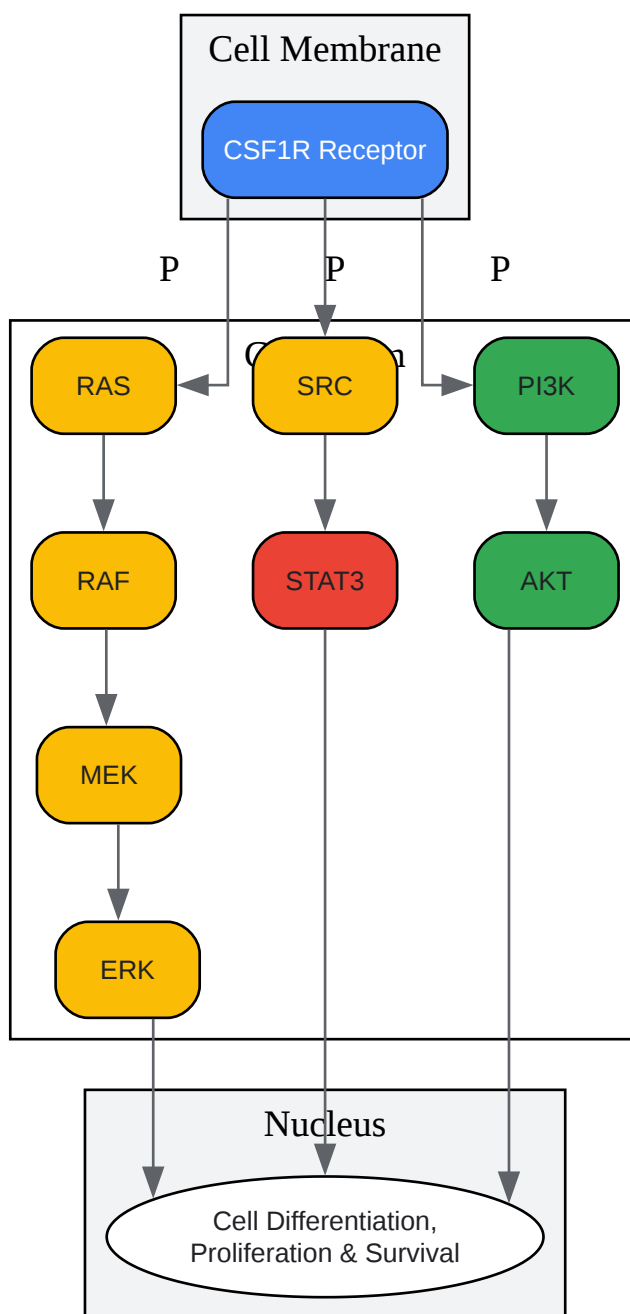
AC710 mesylate demonstrates potent inhibition of both FLT3 and CSF1R, as determined by biochemical kinase assays. The dissociation constants (K_d) highlight the high affinity of the compound for these kinases.

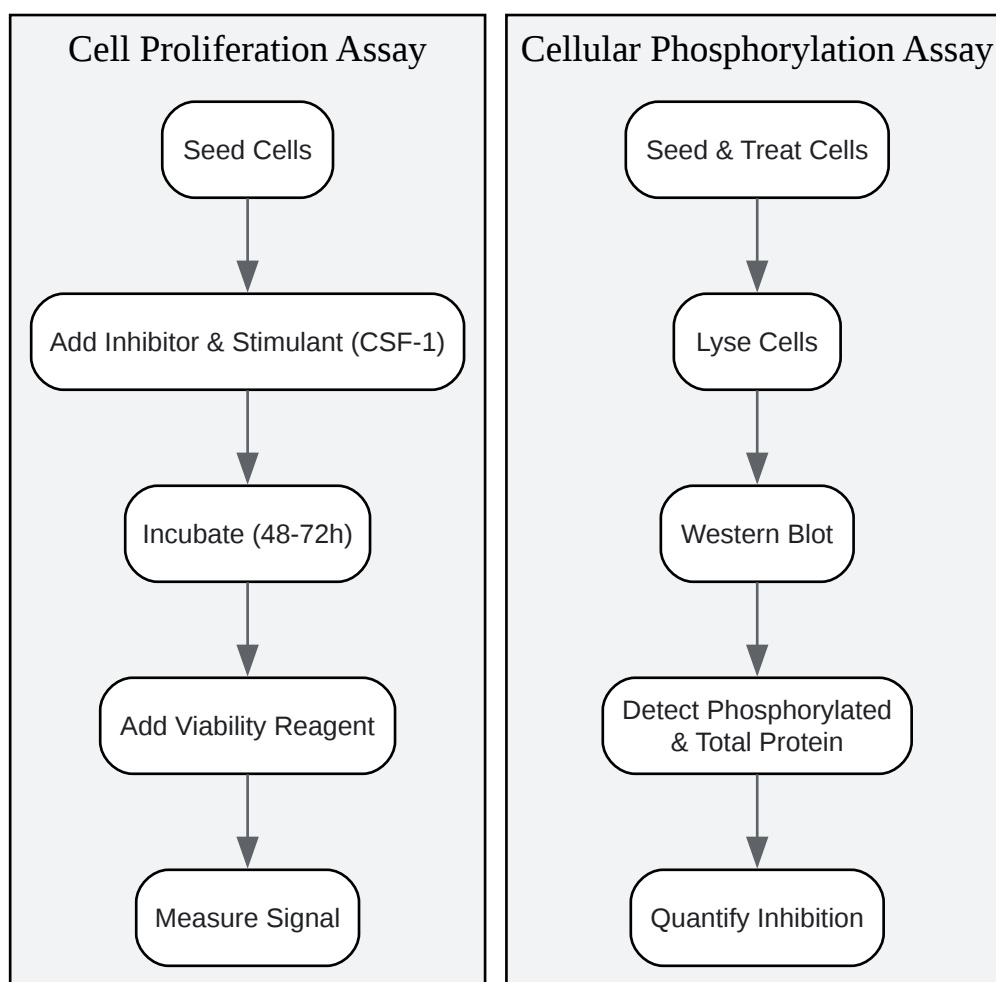
Kinase Target	Dissociation Constant (Kd) (nM)
FLT3	0.6 ^[1]
CSF1R	1.57 ^[1]

Signaling Pathways

To understand the mechanism of action of **AC710 mesylate**, it is essential to visualize the signaling cascades initiated by FLT3 and CSF1R.







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References

- 1. assets.fishersci.com [assets.fishersci.com]
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